

# An In-Depth Technical Guide to Pyrrolidine-2,2,5,5-d4

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## Compound of Interest

Compound Name: Pyrrolidine-2,2,5,5-d4

Cat. No.: B1365337

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## Introduction: The Role of Isotopic Labeling in Advanced Research

In the landscape of modern drug discovery and analytical chemistry, precision is paramount. The strategic substitution of hydrogen atoms with their heavier isotope, deuterium, offers a subtle yet powerful tool to refine analytical methodologies and probe biological mechanisms. **Pyrrolidine-2,2,5,5-d4**, a deuterated isotopologue of the ubiquitous pyrrolidine scaffold, exemplifies this principle. The pyrrolidine ring, a five-membered saturated heterocycle, is a cornerstone in medicinal chemistry, forming the structural core of numerous pharmaceuticals and natural alkaloids.<sup>[1][2]</sup> This guide provides a comprehensive technical overview of **Pyrrolidine-2,2,5,5-d4**, detailing its properties, synthesis, and critical applications for researchers, scientists, and drug development professionals.

## Core Properties and Identification

The introduction of four deuterium atoms at the C2 and C5 positions, flanking the nitrogen atom, imparts a higher molecular weight to **Pyrrolidine-2,2,5,5-d4** compared to its non-deuterated counterpart, without significantly altering its chemical reactivity. This mass shift is the fundamental property exploited in its most common applications.

## Chemical and Physical Properties

| Property          | Pyrrolidine-2,2,5,5-d <sub>4</sub>             | Pyrrolidine (non-deuterated)          | Rationale for Differences  |
|-------------------|--|---------------------------------------|--|
| CAS Number        | 42403-25-8[3]                                  | 123-75-1[4][5]                        | Unique identifier for the specific isotopic isomer.  |
| Molecular Formula | C <sub>4</sub> H <sub>5</sub> D <sub>4</sub> N | C <sub>4</sub> H <sub>9</sub> N[5][6] | Represents the four deuterium (D) atoms.   |
| Molecular Weight  | 75.15 g/mol [3]                                | 71.12 g/mol [4][6]                    | Increased mass due to four neutrons from the deuterium atoms.  |
| IUPAC Name        | 2,2,5,5-tetradeuteriopyrrolidine[3]            | Pyrrolidine[5]                        | Naming reflects the position of deuterium substitution.  |
| Appearance        | Colorless liquid[4]                            | Colorless to pale yellow liquid[6]    | Isotopic substitution does not affect visible appearance.  |
| Boiling Point     | ~87-88 °C (estimated)                          | 87-88 °C[4][6]                        | Isotopic substitution has a minimal effect on boiling point. The fully deuterated Pyrrolidine-d <sub>8</sub> has a similar boiling point.[7] |
| Melting Point     | ~ -63 °C (estimated)                           | -63 °C[4][5]                          | Expected to be very similar to the non-deuterated form.  |
| Density           | > 0.86 g/mL (estimated)                        | ~0.866 g/mL at 25 °C[5]               | The increased mass results in a slightly higher density. The fully deuterated Pyrrolidine-d <sub>8</sub> has a density of 0.946 g/mL.[7]     |

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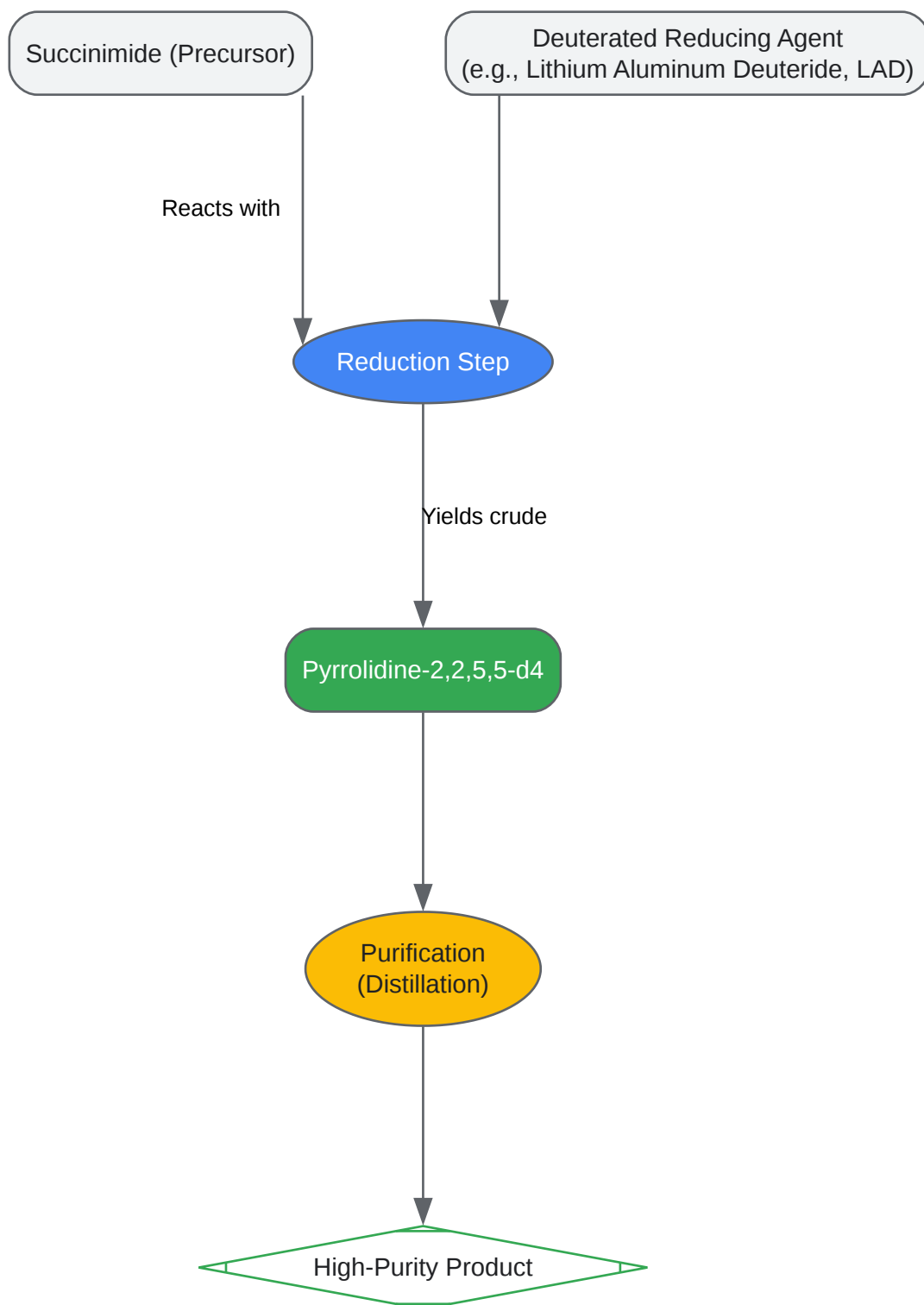
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| Solubility | Miscible with water and most organic solvents. | Miscible with water and most organic solvents.[5] | Polarity and intermolecular forces are largely unchanged. |
|------------|--|---|---|

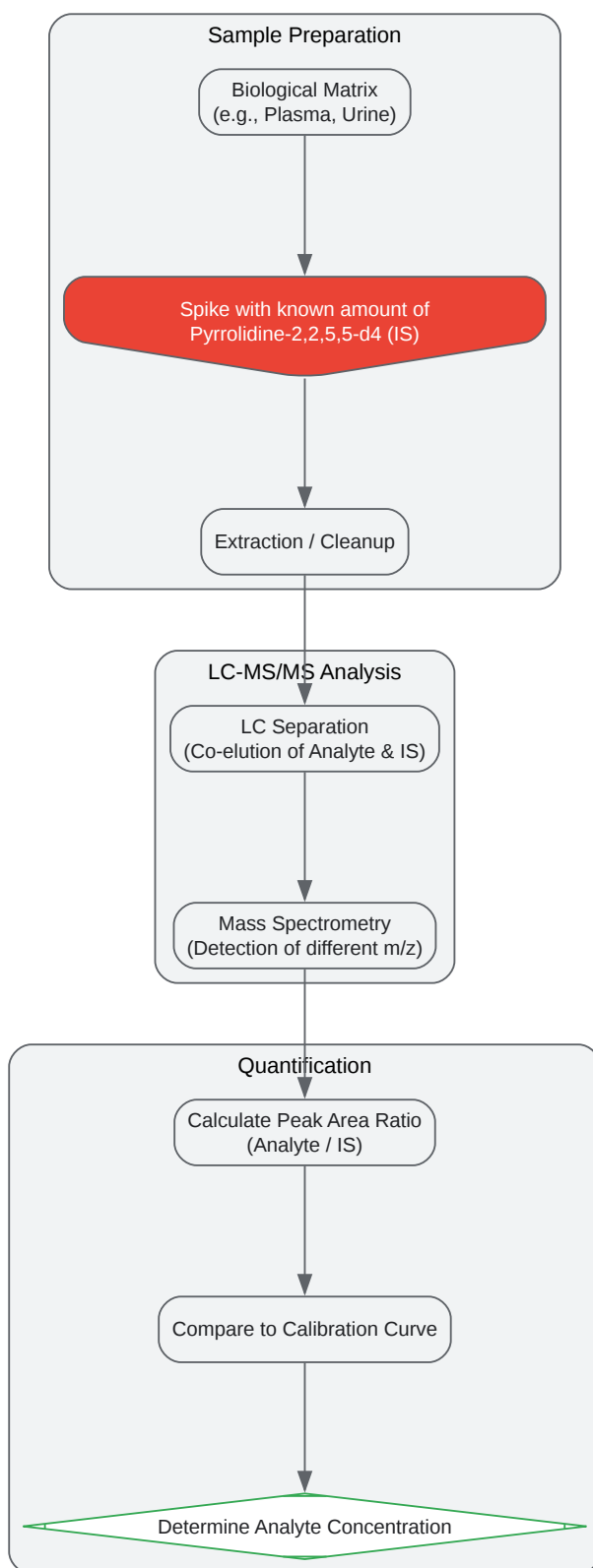
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## Synthesis of Pyrrolidine-2,2,5,5-d<sub>4</sub>: A Mechanistic Approach

The synthesis of specifically labeled compounds like **Pyrrolidine-2,2,5,5-d<sub>4</sub>** requires a strategic approach to introduce deuterium at the desired positions. A common and effective method involves the reduction of a suitable precursor with a deuterated reducing agent. One plausible route starts from succinimide, a readily available cyclic imide.

### Synthetic Workflow Diagram





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## Sources

- [1. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. Pyrrolidine-2,2,5,5-d4 | C4H9N | CID 12196049 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Pyrrolidine \[commonorganicchemistry.com\]](#)
- [5. Pyrrolidine - Wikipedia \[en.wikipedia.org\]](#)
- [6. Pyrrolidine | C4H9N | CID 31268 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. 吡咯烷-2,2,3,3,4,4,5,5-d8 98 atom % D | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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